

Application Notes and Protocols: Synthesis and Purification of DIM-C-pPhOH

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DIM-C-pPhOH

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Abstract

This document provides a detailed protocol for the synthesis and purification of 1,1-bis(3'-indolyl)-1-(p-hydroxyphenyl)methane (**DIM-C-pPhOH**), a notable antagonist of the nuclear receptor 4A1 (NR4A1/Nur77). As an NR4A1 antagonist, **DIM-C-pPhOH** is a valuable research tool for investigating cellular signaling pathways, including the mTOR pathway, and holds potential in cancer research.^[1] The protocols outlined below are based on established acid-catalyzed condensation reactions and standard purification techniques.

Compound Data

A summary of the key quantitative data for **DIM-C-pPhOH** is presented in Table 1.

| Parameter | Value | Reference |
|-------------------|--|--|
| Molecular Formula | C ₂₃ H ₁₈ N ₂ O | [Molecules 2018, 23(11), 2936] |
| Molecular Weight | 338.41 g/mol | [Molecules 2018, 23(11), 2936] |
| Appearance | Red solid | [Molecules 2018, 23(11), 2936] |
| Melting Point | 195–196 °C | [Facile Synthesis of Bis(indolyl)methanes Catalyzed by α-Chymotrypsin] |
| Purity | ≥98% (by HPLC) | [Commercial supplier data] |
| Solubility | Soluble in DMSO and ethanol | [Commercial supplier data] |
| Yield | 92% | [Molecules 2018, 23(11), 2936] |

Experimental Protocols

Synthesis of 1,1-bis(3'-indolyl)-1-(p-hydroxyphenyl)methane (DIM-C-pPhOH)

This protocol is adapted from the acid-catalyzed condensation of indole with p-hydroxybenzaldehyde as described by Azad et al. in Molecules 2018, 23(11), 2936.

Materials:

- Indole
- p-Hydroxybenzaldehyde
- Ethanol
- Glacial Acetic Acid
- Round-bottom flask
- Reflux condenser
- Heating mantle

- Magnetic stirrer and stir bar
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- To a solution of indole (2.0 mmol) in ethanol (15 mL) in a round-bottom flask, add p-hydroxybenzaldehyde (1.0 mmol).
- Add a catalytic amount of glacial acetic acid (5 mol%) to the reaction mixture.
- Equip the flask with a reflux condenser and place it on a heating mantle with magnetic stirring.
- Heat the reaction mixture to reflux and maintain for 4 hours.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC) using a mobile phase of ethyl acetate:hexane (3:7 v/v).
- Upon completion of the reaction, allow the mixture to cool to room temperature.
- Pour the reaction mixture into ice-cold water with constant stirring.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid with an ample amount of water to remove any residual acid and other water-soluble impurities.
- Dry the crude product in a desiccator or vacuum oven at a low temperature.

Purification of DIM-C-pPhOH

The crude product is purified by recrystallization.

Materials:

- Crude **DIM-C-pPhOH**
- Ethanol

- Deionized water
- Erlenmeyer flasks
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

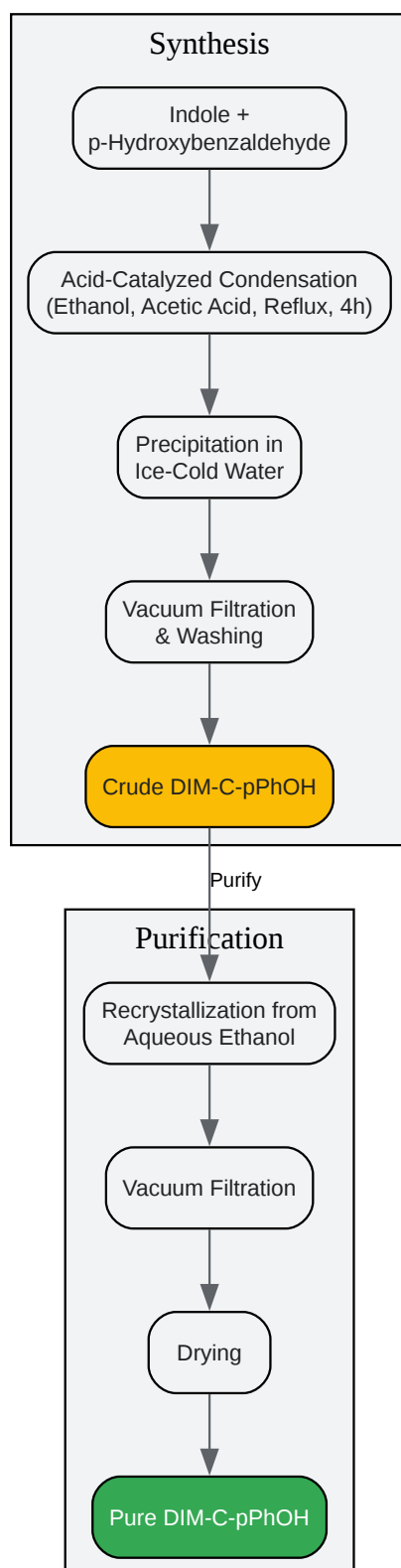
Procedure:

- Transfer the crude, dried **DIM-C-pPhOH** to an Erlenmeyer flask.
- Add a minimum amount of hot ethanol to dissolve the solid completely.
- Slowly add deionized water to the hot ethanolic solution until a slight turbidity persists.
- If necessary, gently heat the solution to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol-water mixture.
- Dry the purified crystals under vacuum to obtain pure 1,1-bis(3'-indolyl)-1-(p-hydroxyphenyl)methane.

Visualizations

Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **DIM-C-pPhOH**.

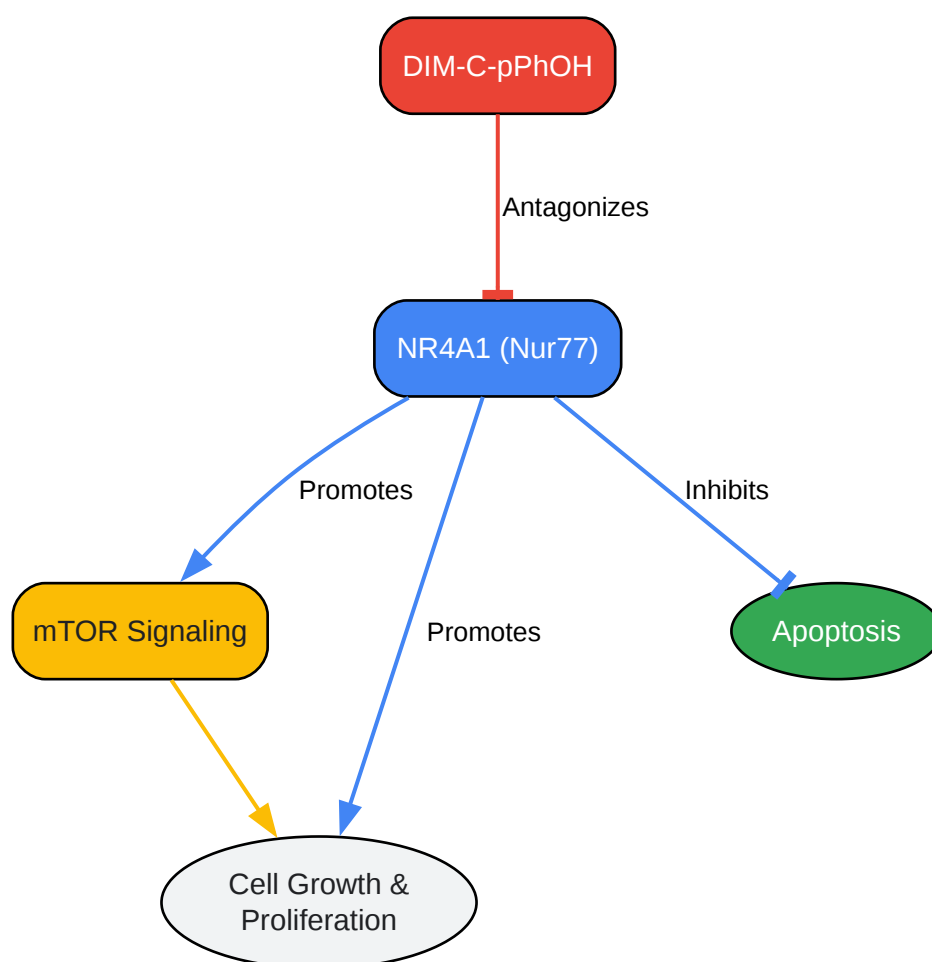


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Caption: Workflow for **DIM-C-pPhOH** Synthesis and Purification.

Signaling Pathway

DIM-C-pPhOH functions as an antagonist to the orphan nuclear receptor NR4A1 (Nur77). Its antagonism of NR4A1 has been shown to inhibit cancer cell growth and mTOR signaling, and induce apoptosis and cellular stress.[2]



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References

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- [2. Diindolylmethane analogs bind NR4A1 and are NR4A1 antagonists in colon cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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